

Essential Safety and Operational Guide for Handling 6-Bromo-1-methylcyclohexene

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Compound of Interest

Compound Name: 6-Bromo-1-methylcyclohexene

Cat. No.: B3383314

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Bromo-1-methylcyclohexene**. The following procedures are designed to ensure the safe execution of laboratory operations involving this compound.

I. Hazard Identification and Quantitative Data

6-Bromo-1-methylcyclohexene is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] Inhalation may lead to symptoms such as headache, dizziness, and nausea.[1] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ Br	[2]
Molecular Weight	175.07 g/mol	[2]
Physical State	Liquid	[1][3]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	94 - 96 °C / 201.2 - 204.8 °F (for a related compound)	[3]
Hazards	Flammable liquid and vapor.[1] Causes skin irritation.[1][4] Causes serious eye irritation. [1][4] May cause respiratory irritation.[1][5]	

II. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **6-Bromo-1-methylcyclohexene** to ensure the appropriate level of PPE is selected.[6][7] The minimum required PPE includes:

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87 standards are required.[8] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[6]
- **Skin and Body Protection:** A flame-retardant lab coat is essential.[9] For tasks with a high potential for splashes, a chemically resistant apron over the lab coat is recommended.[7] Long pants and closed-toe shoes are mandatory.[8]
- **Hand Protection:** Due to the nature of halogenated organic compounds, appropriate chemical-resistant gloves are critical. Nitrile gloves may be suitable for incidental contact, but for prolonged handling, heavier-duty gloves such as neoprene or butyl rubber are recommended.[10][11][12] Always inspect gloves for any signs of degradation or perforation before use.[13]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][5] If engineering controls are insufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator may be necessary.

III. Operational Plan: Step-by-Step Guidance

A. Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[5][9] The container should be kept tightly closed.[5][9] Grounding and bonding of the container and receiving equipment are necessary to prevent static discharge.[5] Store away from incompatible materials such as strong oxidizing agents and strong bases.[5]

B. Handling and Use

- Preparation: Ensure a chemical fume hood is operational and that an eyewash station and safety shower are readily accessible.[5]
- Personal Protective Equipment: Don all required PPE as outlined in Section II.
- Dispensing: Use only non-sparking tools and explosion-proof equipment.[5] When transferring, ground and bond all containers to prevent static electricity buildup.
- Procedure: Conduct all work within a certified chemical fume hood to minimize inhalation exposure.[5] Avoid contact with eyes, skin, and clothing.[5]
- Contingency: Have appropriate spill cleanup materials (inert absorbent material) readily available.[5]

C. Spill Management

- Evacuation: In case of a large spill, evacuate the immediate area.
- Control: Remove all sources of ignition.[5]
- Containment: Use an inert absorbent material to contain the spill.[5]

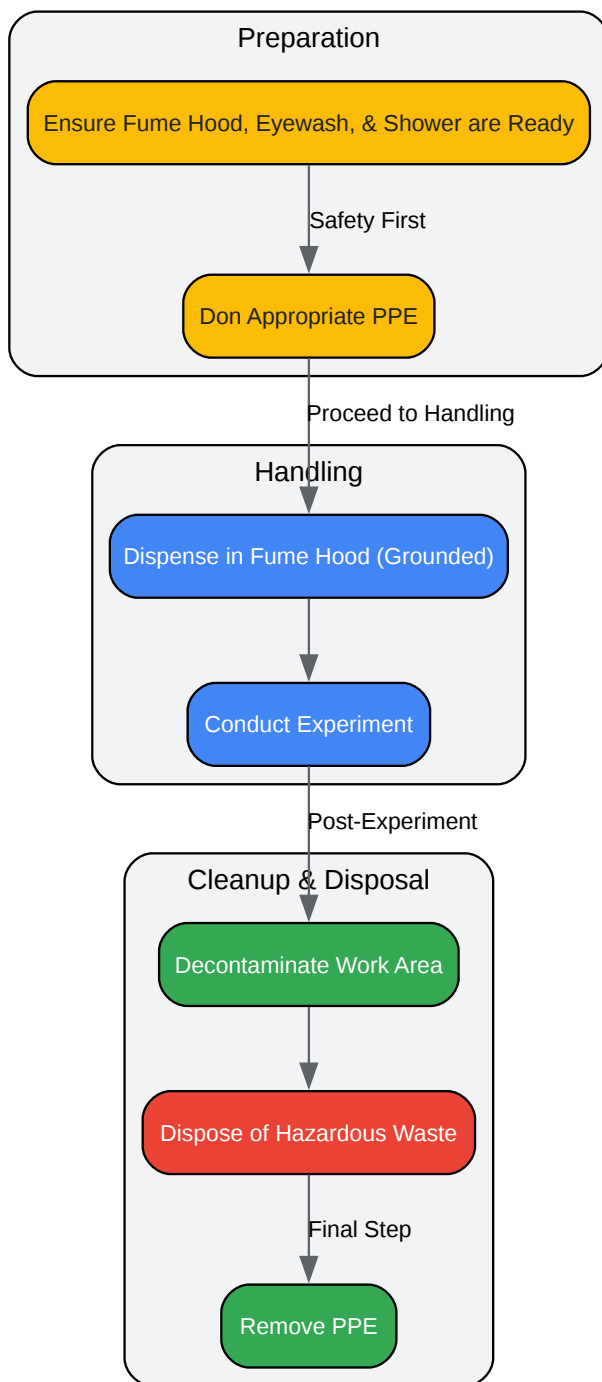
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[\[5\]](#)
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.

D. Disposal Plan

- Waste Characterization: **6-Bromo-1-methylcyclohexene** waste is considered hazardous.[\[1\]](#)
- Containerization: Collect all waste, including contaminated absorbent materials and disposable PPE, in a clearly labeled, sealed, and appropriate hazardous waste container.
- Disposal: Dispose of the hazardous waste through a licensed chemical waste disposal company, following all local, state, and federal regulations.[\[5\]](#)[\[14\]](#) Do not dispose of it down the drain.[\[14\]](#)

IV. Workflow Diagram

Workflow for Handling 6-Bromo-1-methylcyclohexene



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Caption: Safe handling workflow for **6-Bromo-1-methylcyclohexene**.

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